

Bis(2-hydroxyethyl) Disulfide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Hydroxyethyl disulfide

CAS No.: 1892-29-1

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This technical guide provides an in-depth overview of Bis(2-hydroxyethyl) disulfide, a versatile organosulfur compound with significant applications in chemical synthesis, materials science, and prominently in drug development and biochemical assays. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and key applications.

Chemical and Physical Properties

Bis(2-hydroxyethyl) disulfide, also known as 2,2'-dithiodiethanol, is an organic compound featuring a disulfide bond linking two hydroxyethyl groups.^[1] This structure imparts both hydrophilic and reactive characteristics to the molecule.

Table 1: Physicochemical Properties of Bis(2-hydroxyethyl) disulfide

Property	Value	Reference(s)
CAS Number	1892-29-1	[2]
Molecular Formula	C4H10O2S2	[3]
Molecular Weight	154.25 g/mol	[2]
Appearance	Colorless to light yellow viscous liquid	
Melting Point	25-27 °C	[2]
Boiling Point	158-163 °C at 3.5 mmHg	[2]
Density	1.261 g/mL at 25 °C	[2]
Refractive Index (n _{20/D})	1.57	[2]
Solubility	Soluble in water, ethanol, acetone, and ether.	[4]
InChI Key	KYNFOMQIXZUKRK- UHFFFAOYSA-N	[2]
SMILES	OCCSSCCO	[2]

Table 2: Spectroscopic Data of Bis(2-hydroxyethyl) disulfide

Technique	Data	Reference(s)
¹ H NMR	A spectrum is available in supplementary information.	[5]
¹³ C NMR	A spectrum is available in supplementary information. The redox state of the disulfide bond significantly influences the C β chemical shift.	[6][7]
Mass Spectrometry (EI)	NIST Mass Spectrometry Data Center contains spectral data.	[3]
Infrared (IR) Spectroscopy	Spectra are available in public databases.	[3]

Experimental Protocols

Synthesis of Bis(2-hydroxyethyl) disulfide

A common method for the synthesis of Bis(2-hydroxyethyl) disulfide involves the oxidation of 2-mercaptoethanol.[5]

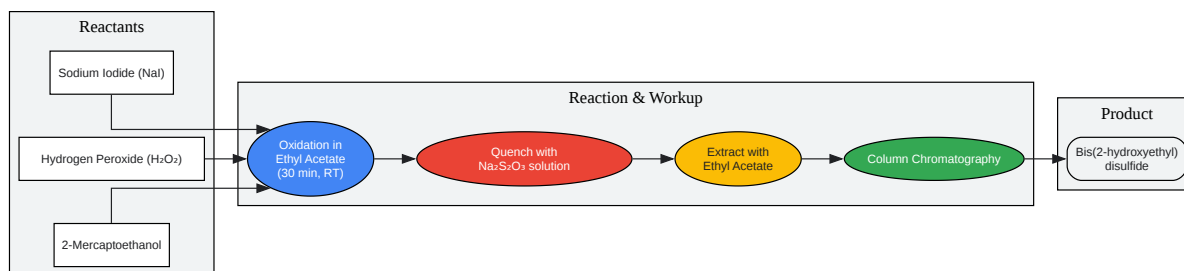
Materials:

- 2-Mercaptoethanol
- Ethyl acetate
- Sodium iodide (NaI)
- Hydrogen peroxide (H₂O₂, 30%)
- Saturated sodium thiosulfate solution (Na₂S₂O₃)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

- Silica gel for column chromatography
- n-hexane and ethyl acetate (for eluent)

Procedure:

- To a 50 mL round-bottom flask, add 2-mercaptoethanol (1 mmol), ethyl acetate (5 mL), NaI (0.01 mmol), and 30% hydrogen peroxide (1 mmol).
- Stir the mixture at room temperature for approximately 30 minutes.
- Quench the reaction by adding a saturated solution of $\text{Na}_2\text{S}_2\text{O}_3$ (15 mL).
- Extract the mixture with ethyl acetate (3 x 30 mL).
- Combine the organic phases and wash with brine (50 mL).
- Dry the organic layer over anhydrous MgSO_4 .
- Remove the solvent using a rotary evaporator.
- Purify the residue by silica gel column chromatography using a mixture of n-hexane and ethyl acetate (e.g., 30:70 v/v) as the eluent to obtain the pure product.^[5]



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Synthesis workflow for Bis(2-hydroxyethyl) disulfide.

Glutaredoxin Activity Assay (HEDS Assay)

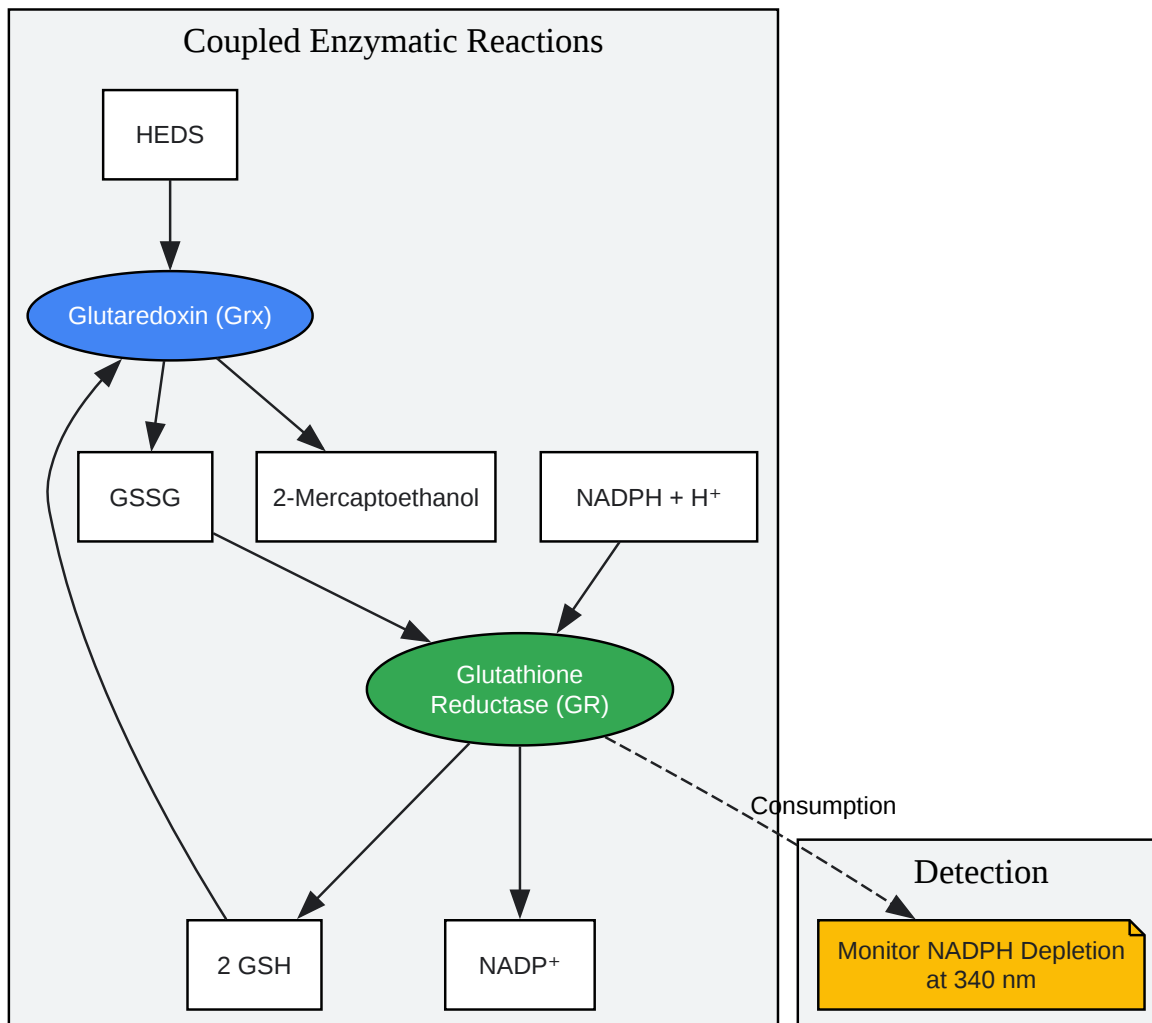
Bis(2-hydroxyethyl) disulfide is a key substrate in the widely used HEDS assay to determine the activity of glutaredoxins (Grx).[8] The assay spectrophotometrically monitors the consumption of NADPH.[9]

Materials:

- Assay buffer: 0.1 M Tris-HCl, 1 mM EDTA, pH 8.0
- NADPH stock solution (e.g., 4 mM)
- Reduced glutathione (GSH) stock solution (e.g., 25 mM)
- Glutathione reductase (GR) stock solution (e.g., 200 U/mL)
- Bis(2-hydroxyethyl) disulfide (HEDS) stock solution (e.g., 29.4 mM)
- Glutaredoxin (Grx) sample

Procedure:

- Prepare a reaction mixture in the assay buffer with final concentrations of 0.1 mM NADPH and 1 U/mL GR.
- Add the Grx sample to the reaction mixture (e.g., 10-20 nM final concentration).
- Vary the concentrations of GSH (e.g., 50 μ M to 3.0 mM) and HEDS (e.g., 0.18, 0.37, or 0.74 mM) to determine kinetic parameters.
- Initiate the reaction and monitor the decrease in absorbance at 340 nm at 25 °C, which corresponds to the oxidation of NADPH.[9]



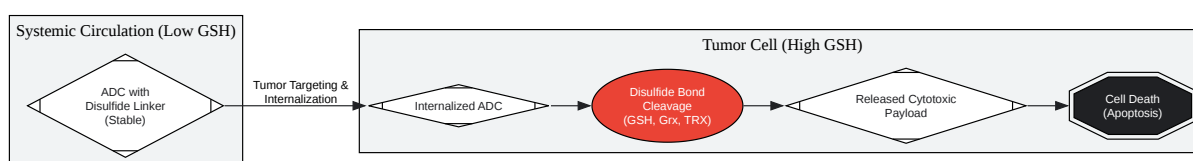
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The HEDS assay for measuring glutaredoxin activity.

Applications in Drug Development Antibody-Drug Conjugates (ADCs)

Disulfide linkers, including those derived from Bis(2-hydroxyethyl) disulfide, are a class of cleavable linkers used in the synthesis of antibody-drug conjugates (ADCs).[10] ADCs are targeted cancer therapies that consist of a monoclonal antibody, a potent cytotoxic payload, and a linker that connects them.[11]

The disulfide bond in the linker is stable in the bloodstream but is readily cleaved in the reducing environment of the tumor cell's cytoplasm, which has a significantly higher concentration of glutathione (GSH) compared to the blood plasma.[11][12] This selective cleavage ensures the targeted release of the cytotoxic drug within the cancer cell, minimizing off-target toxicity.[13] The cleavage of the disulfide bond can be catalyzed by enzymes such as thioredoxin (TRX) and glutaredoxin (GRX).[1]



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Mechanism of an ADC with a disulfide linker.

Safety and Handling

Bis(2-hydroxyethyl) disulfide is considered hazardous. It is toxic if swallowed or in contact with skin and can cause serious eye irritation and allergic skin reactions.[13]

Table 3: Hazard Information for Bis(2-hydroxyethyl) disulfide

Hazard Statement	GHS Code	Reference(s)
Toxic if swallowed	H301	
Toxic in contact with skin	H311	[3]
May cause an allergic skin reaction	H317	[3]
Causes serious eye irritation	H319	

Handling Precautions:

- Handle in a well-ventilated area, preferably under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.
- Avoid breathing mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Store in a tightly closed container in a cool, dry place.[4]

Conclusion

Bis(2-hydroxyethyl) disulfide is a valuable chemical entity with a well-established CAS number and a range of applications critical to research and development. Its utility as a substrate in the HEDS assay and as a cleavable linker in ADCs underscores its importance in biochemistry and medicinal chemistry. This guide provides essential technical information to support its safe and effective use in a laboratory setting.

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